

Synthesis and Characterization of 1-Bromo-3,5-diethylbenzene: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-3,5-diethylbenzene

Cat. No.: B1338236

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **1-Bromo-3,5-diethylbenzene**, a valuable intermediate in organic synthesis. The document details a feasible synthetic pathway, purification methods, and in-depth characterization data, presented in a clear and accessible format for researchers in chemistry and drug development.

Physicochemical Properties

1-Bromo-3,5-diethylbenzene is a halogenated aromatic compound with the following properties:

Property	Value	Reference
CAS Number	90267-03-1	
Molecular Formula	C ₁₀ H ₁₃ Br	
Molecular Weight	213.11 g/mol	[1]
Boiling Point	247 °C at 760 mmHg	[2]
Physical Form	Liquid	[2]
Storage Temperature	Room Temperature	[1][2]

Synthesis of 1-Bromo-3,5-diethylbenzene

The synthesis of **1-Bromo-3,5-diethylbenzene** can be achieved via the electrophilic aromatic substitution of 1,3-diethylbenzene. The ethyl groups are ortho, para-directing and activating; however, direct bromination can lead to a mixture of products. A common and effective method involves the use of bromine in the presence of a Lewis acid catalyst, such as iron(III) bromide (FeBr_3).

Reaction Scheme

Catalyst

FeBr_3

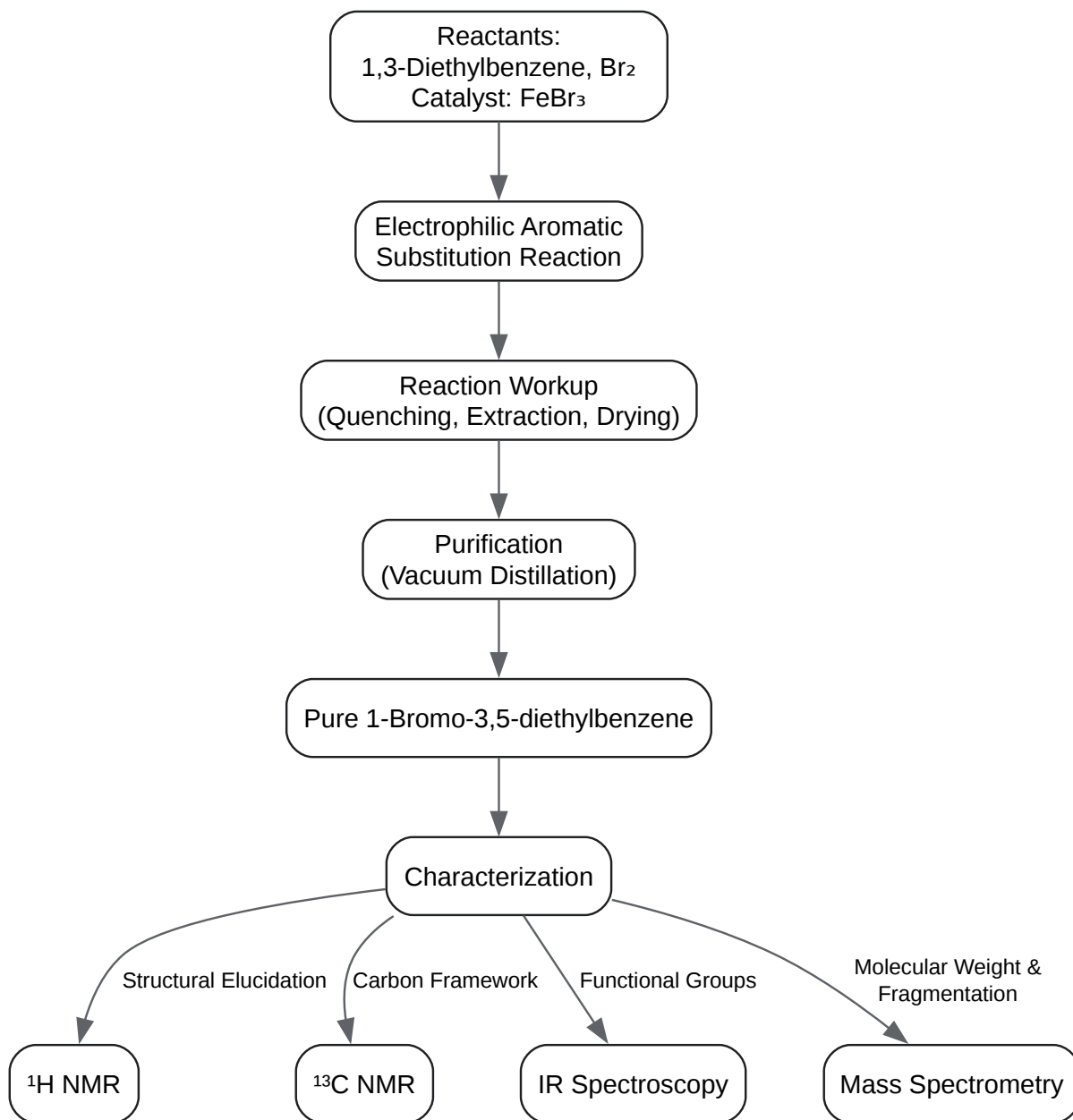
Reactants

Br_2

1,3-Diethylbenzene

Product

1-Bromo-3,5-diethylbenzene



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References

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- 2. Benzene, 1-bromo-4-ethyl- [webbook.nist.gov]
- To cite this document: BenchChem. [Synthesis and Characterization of 1-Bromo-3,5-diethylbenzene: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1338236#synthesis-and-characterization-of-1-bromo-3-5-diethylbenzene]

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Phone: (601) 213-4426
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